

Performance comparison of Triethoxymethylsilane from different suppliers

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Compound of Interest

Compound Name: Triethoxymethylsilane

Cat. No.: B1582157

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An Objective Performance Comparison of **Triethoxymethylsilane** from Various Suppliers

For researchers, scientists, and drug development professionals utilizing **Triethoxymethylsilane** (CAS: 2031-67-6), also known as Methyltriethoxysilane (MTES), the selection of a supplier is a critical decision that can impact experimental outcomes and product performance. While many suppliers provide this versatile silane coupling agent, performance can vary based on purity and the presence of trace impurities. This guide offers a framework for comparing **Triethoxymethylsilane** from different suppliers, providing key specifications from prominent vendors and detailing experimental protocols for performance evaluation.

Supplier Specification Overview

A review of publicly available technical data sheets reveals differences in the guaranteed purity and physical properties of **Triethoxymethylsilane** from various suppliers. These specifications, while not a direct measure of performance in an application, can indicate the quality and consistency of the product.

Supplier	Product Name	Purity (Assay)	Density (at 25°C)	Refractive Index (at 20°C)	Boiling Point (°C)
Sigma-Aldrich	Triethoxymethylsilane, technical grade	90% [1]	0.895 g/mL [1]	1.383 [1]	141-143 [1]
Sigma-Aldrich	Triethoxymethylsilane	99% [2]	0.895 g/mL [2]	1.383 [2]	141-143 [2]
Merck (MilliporeSigma)	Triethoxymethylsilane for synthesis	Information available via CoA [3]	~0.89 g/cm ³ (20°C)	1.38 (20°C)	142°C (1013 hPa)
Lab Pro Inc.	Triethoxymethylsilane	Min. 98.0% (GC) [4]	0.90 g/mL [4]	1.38 [4]	Not Specified
Tokyo Chemical Industry (TCI)	Triethoxymethylsilane	>98.0% (GC) [5]	Not Specified	Not Specified	Not Specified
Gelest	METHYLTRIMETHOXYSILANE	97% [6]	0.8948 g/mL [6]	1.3832 [6]	142 [6]
Gelest	METHYLTRIMETHOXYSILANE, 99+%	99+% [7]	0.8948 g/mL [7]	1.3832 [7]	142 [7]

Note: Some data, like that from Merck, is typically provided on the Certificate of Analysis (CoA) upon purchase. The information above is compiled from publicly accessible data sheets.

Experimental Protocols for Performance Comparison

To move beyond datasheet specifications, a direct comparison of performance in relevant applications is necessary. The following are detailed experimental protocols that can be

adapted to evaluate key performance indicators of **Triethoxymethylsilane** from different suppliers.

Hydrolysis Rate Analysis via Gas Chromatography (GC)

Objective: To determine the rate of hydrolysis of **Triethoxymethylsilane**, which is a crucial first step in its function as a coupling agent. A faster and more consistent hydrolysis rate can lead to more efficient surface modification.

Methodology:

- **Preparation of Reaction Mixture:** In a sealed vial, prepare a solution of **Triethoxymethylsilane** in a suitable solvent system (e.g., a mixture of ethanol and water). An internal standard (a non-reactive compound with a distinct retention time) should be added for accurate quantification.
- **Initiation of Hydrolysis:** Initiate the hydrolysis reaction by adding a catalyst, such as a dilute acid or base, to the vial.
- **Time-course Sampling:** At regular time intervals, withdraw a small aliquot of the reaction mixture.
- **Quenching:** Immediately quench the reaction in the aliquot by adding a quenching agent that neutralizes the catalyst.
- **GC Analysis:** Inject the quenched sample into a Gas Chromatograph equipped with a suitable column (e.g., a non-polar capillary column) and a Flame Ionization Detector (FID).
- **Data Analysis:** The concentration of **Triethoxymethylsilane** at each time point is determined by comparing its peak area to that of the internal standard. The rate of hydrolysis can be calculated by plotting the concentration of **Triethoxymethylsilane** versus time.

Surface Modification Efficacy via Contact Angle Measurement

Objective: To assess the effectiveness of **Triethoxymethylsilane** from different suppliers in modifying the surface energy of a substrate, which is a primary application. This is quantified by

measuring the water contact angle on a treated surface. A higher contact angle indicates a more hydrophobic surface, which is often the desired outcome.

Methodology:

- **Substrate Preparation:** Clean and dry the substrate to be treated (e.g., glass slides or silicon wafers).
- **Silane Solution Preparation:** Prepare a solution of **Triethoxymethylsilane** from each supplier in an appropriate anhydrous solvent (e.g., isopropanol).
- **Surface Treatment:** Immerse the cleaned substrates in the respective silane solutions for a set period (e.g., 1-2 hours) at room temperature.
- **Rinsing:** Remove the substrates from the solutions and rinse them thoroughly with the anhydrous solvent to remove any unreacted silane.
- **Curing:** Cure the treated substrates in an oven at a specified temperature and time (e.g., 110-120°C for 30-60 minutes) to promote covalent bonding.
- **Contact Angle Measurement:** Using a contact angle goniometer, carefully place a droplet of deionized water onto the surface of each treated substrate. Capture a high-resolution image of the droplet and use the accompanying software to measure the contact angle. Multiple measurements should be taken across the surface to ensure reproducibility.

Adhesion Promotion Evaluation

Objective: To directly measure the performance of **Triethoxymethylsilane** as an adhesion promoter between an inorganic substrate and an organic polymer.

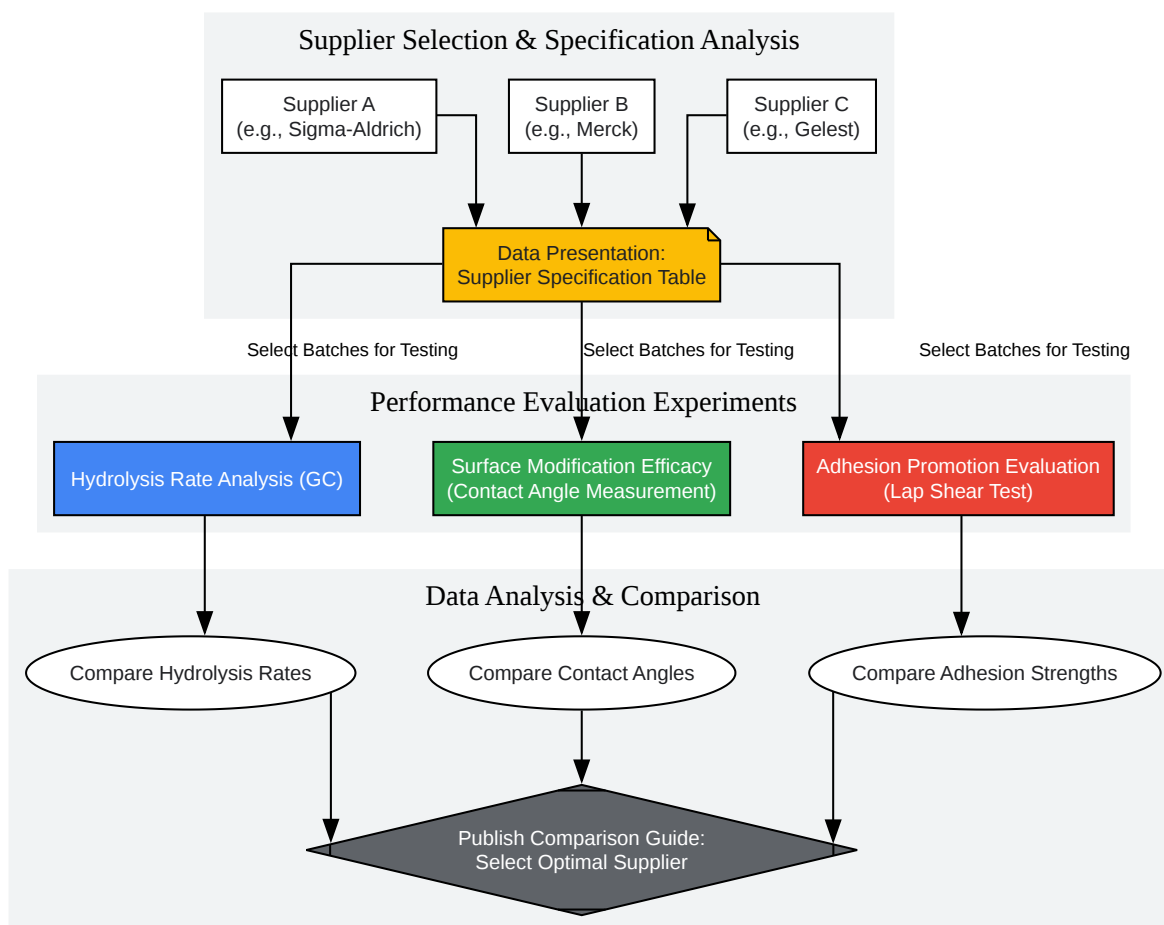
Methodology:

- **Substrate Treatment:** Treat an inorganic substrate (e.g., glass slides) with a solution of **Triethoxymethylsilane** from each supplier, following a similar procedure as in the contact angle measurement protocol (steps 1-5). An untreated substrate should be used as a control.

- **Adhesive Application:** Apply a consistent amount of an organic adhesive (e.g., an epoxy resin) to the treated surface of the substrate.
- **Assembly and Curing:** Bond a second substrate to the adhesive and cure the assembly according to the adhesive manufacturer's instructions.
- **Lap Shear Adhesion Test:** Use a universal testing machine to perform a lap shear adhesion test on the bonded assemblies. The force required to separate the substrates is a direct measure of the adhesion strength.
- **Data Analysis:** Compare the lap shear strength of the assemblies treated with **Triethoxymethylsilane** from different suppliers to each other and to the untreated control.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive performance comparison of **Triethoxymethylsilane** from different suppliers.



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Caption: Workflow for comparing **Triethoxymethylsilane** performance.

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